

Personal protective equipment for handling 1,3-Dichloro-6-methoxyisoquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	1,3-Dichloro-6-methoxyisoquinoline
Cat. No.:	B1344057

[Get Quote](#)

Essential Safety and Handling Guide for 1,3-Dichloro-6-methoxyisoquinoline

This document provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **1,3-Dichloro-6-methoxyisoquinoline**. Adherence to these guidelines is critical to ensure personal safety and proper disposal.

Chemical Identifier:

- Name: **1,3-Dichloro-6-methoxyisoquinoline**
- CAS Number: 24623-39-0

Hazard Classification:

- Skin Irritation, Category 2[[1](#)]
- Serious Eye Irritation, Category 2[[1](#)]
- Specific Target Organ Toxicity — Single Exposure, Category 3 (May cause respiratory irritation)[[1](#)]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to mitigate exposure risks. The following table summarizes the required PPE for handling **1,3-Dichloro-6-methoxyisoquinoline**.

Body Part	Required PPE	Specifications and Remarks
Hands	Chemical-resistant gloves	Wear protective gloves. Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. [1] [2]
Eyes/Face	Safety glasses with side shields or chemical safety goggles, and a face shield.	Wear eye and face protection to prevent splashes. [1] Eyewash stations and safety showers should be in close proximity to the workstation. [3]
Body	Protective clothing	Wear protective clothing to minimize skin contact. [1] [4] Options include a lab coat, disposable coveralls (e.g., Tyvek®), or a two-piece chemical splash suit depending on the scale of work. [4] [5]
Respiratory	NIOSH-approved respirator	Use only in a well-ventilated area or outdoors. [1] If dust or aerosols are generated, a NIOSH-approved respirator with appropriate cartridges should be used. [2] [4]

Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Ventilation: Always handle **1,3-Dichloro-6-methoxyisoquinoline** in a well-ventilated area, such as a chemical fume hood.[1][6]
- Avoid Contact: Do not get in eyes, on skin, or on clothing.[3] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[7]
- Spills: In case of a spill, avoid dust formation.[3] Sweep up and shovel the material into a suitable, closed container for disposal.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]
- Store locked up.[1]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases. [3]

Disposal Plan

Dispose of **1,3-Dichloro-6-methoxyisoquinoline** and its containers in accordance with local, regional, and national regulations.

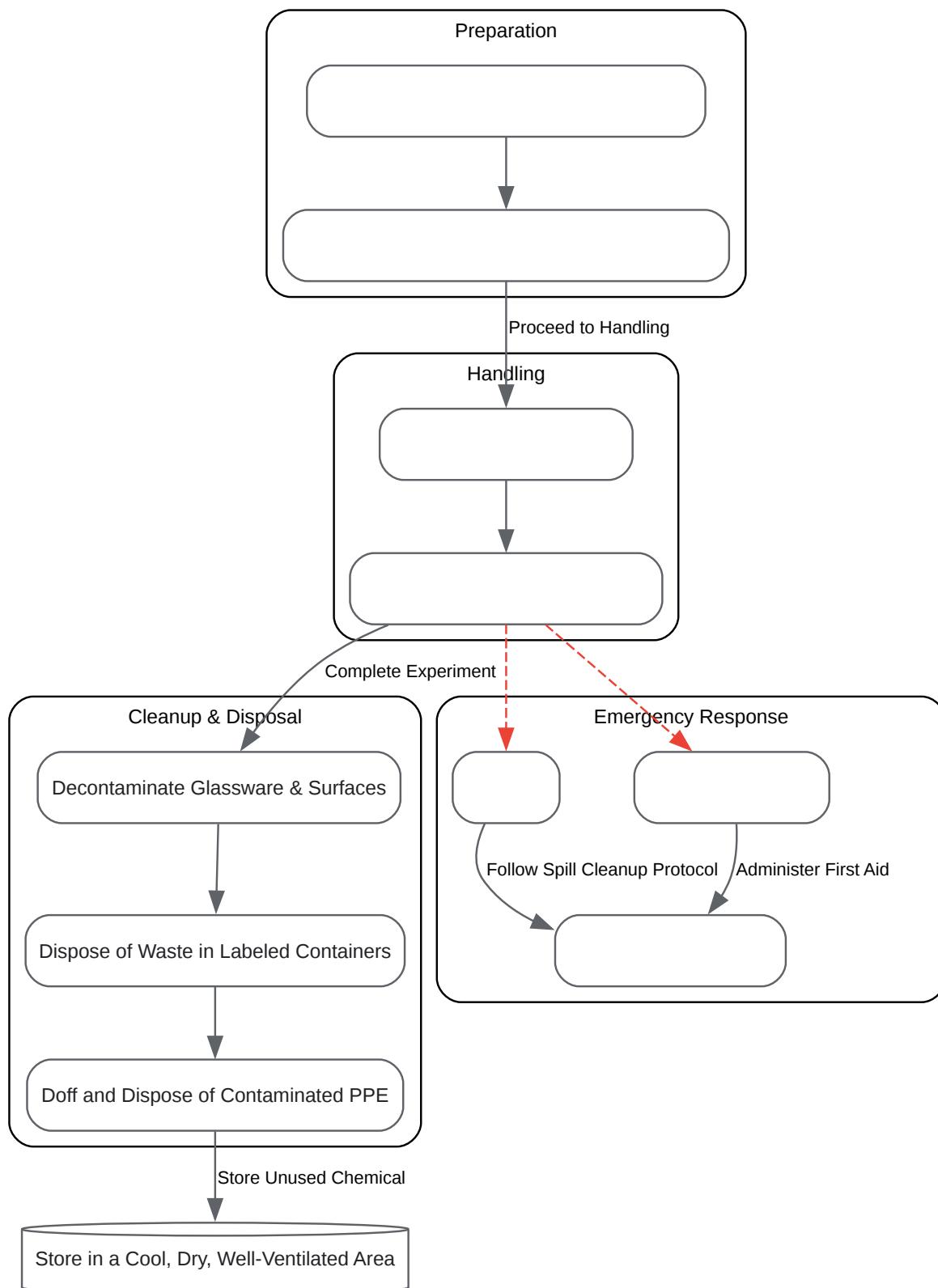
- Waste Containers: Use approved and properly labeled waste disposal containers.
- Disposal Route: Dispose of contents/container to an approved waste disposal plant.[1][3] Do not allow the chemical to enter drains or watercourses.[3]

Emergency Procedures

First Aid Measures:

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[\[1\]](#)
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[\[7\]](#)

Workflow for Safe Handling of 1,3-Dichloro-6-methoxyisoquinoline



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1,3-Dichloro-6-methoxyisoquinoline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 24623-39-0 Name: 1,3-Dichloro-6-methoxyisoquinoline [xixisys.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. files.dep.state.pa.us [files.dep.state.pa.us]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. fishersci.com [fishersci.com]
- 7. luxembourg.co.il [luxembourg.co.il]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Dichloro-6-methoxyisoquinoline]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1344057#personal-protective-equipment-for-handling-1-3-dichloro-6-methoxyisoquinoline>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com